

A Comparative Environmental Impact Assessment of 1-Decanol and Other Common Solvents

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Compound of Interest

Compound Name: 1-Decanol

Cat. No.: B1663958

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This guide provides a comparative environmental impact analysis of **1-decanol** against a range of commonly used laboratory and industrial solvents. The objective is to offer a data-driven resource to aid in the selection of solvents with a more favorable environmental profile, aligning with the principles of green chemistry. The following sections present quantitative data on key environmental endpoints, detailed experimental methodologies for the cited data, and a visualization of the primary mechanism of toxicity for non-polar narcotic chemicals like **1-decanol**.

Data Presentation: A Comparative Overview

The following tables summarize the key environmental hazard data for **1-decanol** and several other common solvents. This allows for a direct comparison of their potential impact on aquatic ecosystems and their persistence in the environment.

Table 1: Aquatic Toxicity Data

Solvent	Fish (LC50, 96h, mg/L)	Invertebrate (Daphnia magna, EC50, 48h, mg/L)	Algae (ErC50, 72-96h, mg/L)
1-Decanol	2.4[1]	3.2[1]	2.7[1]
Acetone	>100	13,299[2]	>1000[2]
Ethanol	>100	>100	>100
Isopropanol	9,640	13,299	>1000
n-Hexane	2.1 - 2.5	2.1	30 - 100
Toluene	7.63	6	12.5
Dichloromethane	193	220	>662
Ethyl Acetate	230	717	3300

Table 2: Biodegradability and Bioaccumulation Potential

Solvent	Ready Biodegradability (% Degradation in 28 days)	Bioaccumulation Potential (BCF)
1-Decanol	15% (OECD 301D)	Low potential (Log Kow = 4.23)
Acetone	Readily biodegradable	Low potential (BCF < 1)
Ethanol	Readily biodegradable	Low potential
Isopropanol	Readily biodegradable	Low potential
n-Hexane	83-100%	Moderate potential (BCF = 193)
Toluene	Readily biodegradable	Low to moderate potential
Dichloromethane	Not readily biodegradable	Low potential (BCF = 2)
Ethyl Acetate	Readily biodegradable	Low potential (BCF = 30)

Experimental Protocols

The data presented in the tables above are derived from standardized ecotoxicological tests. The following are detailed summaries of the methodologies for the key experiments cited.

OECD 301F: Ready Biodegradability - Manometric Respirometry Test

This test evaluates the potential for a chemical to be rapidly biodegraded by microorganisms.

- **Principle:** A known volume of a mineral medium containing the test substance at a specified concentration is inoculated with a mixed population of microorganisms from activated sludge. The test is carried out in sealed vessels with a headspace of air. The consumption of oxygen by the microbial population during the biodegradation of the test substance is measured manometrically over a 28-day period. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).
- **Inoculum:** Mixed microbial population from the activated sludge of a domestic wastewater treatment plant.
- **Test Substance Concentration:** Typically 100 mg/L, providing at least 50-100 mg ThOD/L.
- **Test Duration:** 28 days.
- **Endpoint:** The percentage of biodegradation is calculated based on the oxygen consumption. A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test population of fish over a short exposure period.

- **Principle:** Fish are exposed to the test substance added to water at a range of concentrations for a 96-hour period. Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration lethal to 50% of the fish (LC50) is determined.
- **Test Organism:** Various fish species can be used, with zebrafish (*Danio rerio*) and rainbow trout (*Oncorhynchus mykiss*) being common choices.

- **Test Concentrations:** A geometric series of at least five concentrations is typically used. A limit test at 100 mg/L can also be performed.
- **Test Duration:** 96 hours.
- **Endpoint:** The LC50 value with 95% confidence limits is calculated for the 96-hour exposure period.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to the aquatic invertebrate *Daphnia magna*.

- **Principle:** Young daphnids (less than 24 hours old) are exposed to the test substance in water at a range of concentrations for 48 hours. The number of daphnids that become immobilized (unable to swim) is recorded at 24 and 48 hours.
- **Test Organism:** *Daphnia magna*.
- **Test Concentrations:** At least five concentrations in a geometric series are tested. A limit test at 100 mg/L is also an option.
- **Test Duration:** 48 hours.
- **Endpoint:** The concentration that causes immobilization in 50% of the daphnids (EC50) at 48 hours is calculated.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

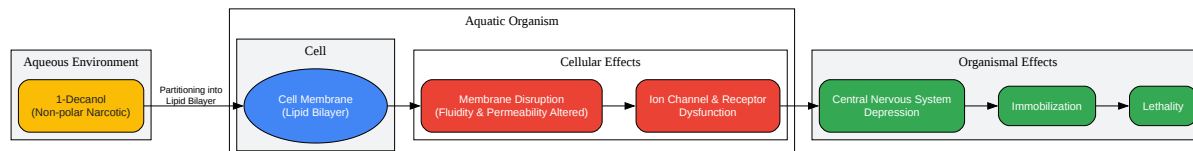
This test evaluates the effect of a substance on the growth of freshwater algae.

- **Principle:** Exponentially growing cultures of a selected algal species are exposed to various concentrations of the test substance over a 72-hour period. The inhibition of growth is measured by the reduction in algal biomass or growth rate compared to control cultures.
- **Test Organism:** Commonly used species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.

- **Test Concentrations:** A minimum of five concentrations in a geometric series are typically used. A limit test can be conducted at 100 mg/L.
- **Test Duration:** 72 hours.
- **Endpoint:** The concentration that causes a 50% reduction in the growth rate (ErC50) is determined.

Mandatory Visualization

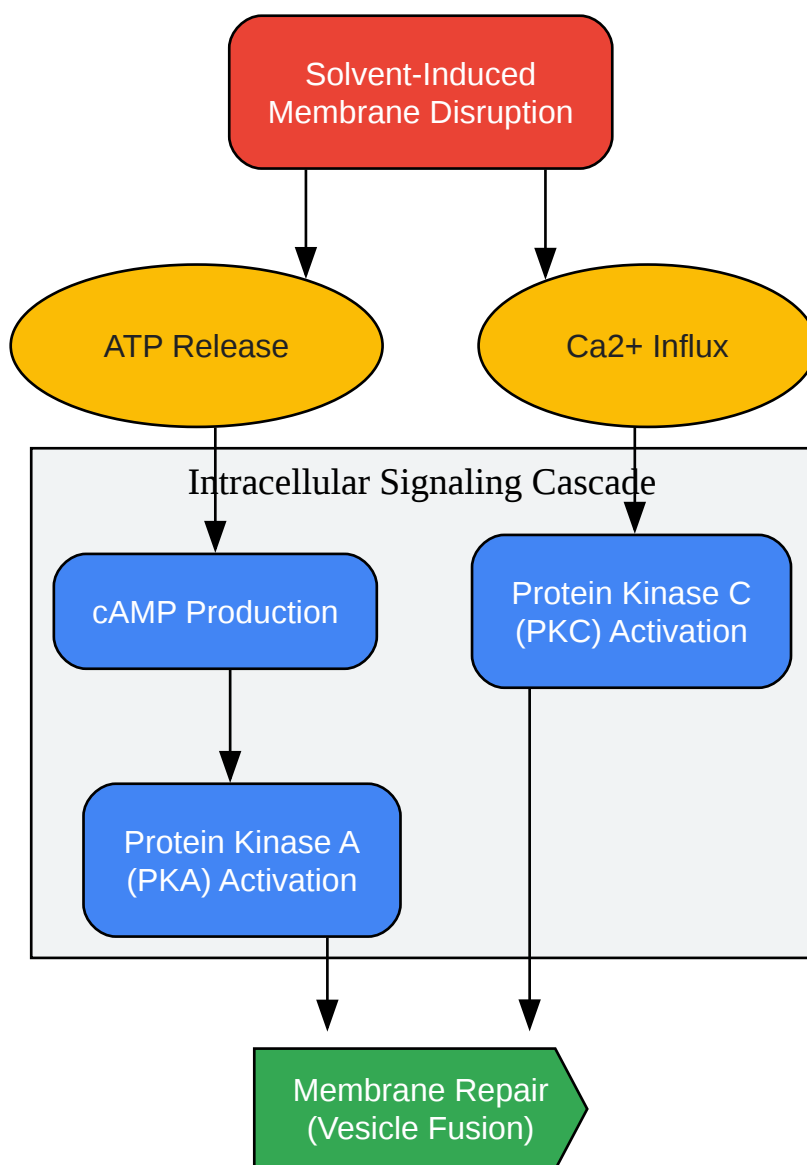
The primary mechanism of acute toxicity for many non-specific organic chemicals, including **1-decanol**, in aquatic organisms is non-polar narcosis. This is a reversible, non-specific mode of action where the chemical accumulates in the lipid-rich cell membranes, causing disruption of membrane function.



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Caption: Conceptual workflow of non-polar narcosis induced by solvents like **1-decanol**.

The following diagram illustrates the cellular response to solvent-induced membrane disruption, a key event in non-polar narcosis. The disruption of the cell membrane triggers a cascade of signaling events aimed at repairing the damage.



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Caption: Signaling pathway activated in response to cell membrane disruption.

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